

Application Note & Protocol: Quantification of Galacto-Dapagliflozin Adduct

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Compound of Interest

Compound Name: *galacto-Dapagliflozin*

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Introduction

Dapagliflozin, a potent and selective sodium-glucose cotransporter 2 (SGLT2) inhibitor, is a widely used oral medication for the management of type 2 diabetes mellitus.[1] During manufacturing, storage, or under specific physiological conditions, drug substances can undergo degradation or react with excipients to form adducts. The formation of a galactose adduct of Dapagliflozin, herein referred to as **galacto-Dapagliflozin**, is a potential impurity or degradation product that requires careful monitoring and quantification to ensure the safety and efficacy of the drug product.

This document provides detailed application notes and protocols for the quantification of **galacto-Dapagliflozin** using stability-indicating High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). As no specific methods for a galactose adduct of Dapagliflozin are readily available in the public domain, this protocol outlines a robust approach for the development and validation of a method capable of separating and quantifying Dapagliflozin from its potential galactose adduct.

Analytical Methods Overview

Two primary analytical techniques are proposed for the quantification of **galacto-Dapagliflozin**:

- HPLC-UV: A widely accessible and robust method suitable for routine quality control and stability testing.
- LC-MS/MS: A highly sensitive and specific method ideal for confirmation, characterization, and quantification at low levels, particularly in complex matrices.

The core of this protocol is a stability-indicating method designed to resolve Dapagliflozin from its potential degradation products, including the **galacto-Dapagliflozin** adduct.

Experimental Protocols

Forced Degradation Study to Generate Galacto-Dapagliflozin

To develop and validate a stability-indicating method, it is essential to generate the analyte of interest. A forced degradation study under conditions promoting the formation of a galactose adduct is the first step.

Objective: To intentionally degrade Dapagliflozin in the presence of galactose to generate the **galacto-Dapagliflozin** adduct for use as a reference marker in method development.

Protocol:

- Standard Solution Preparation:
 - Prepare a stock solution of Dapagliflozin (e.g., 1 mg/mL) in a suitable solvent such as a mixture of acetonitrile and water (50:50, v/v).
 - Prepare a high-concentration solution of D-galactose (e.g., 10% w/v) in water.
- Stress Conditions:
 - Mix the Dapagliflozin stock solution with the galactose solution.

- Expose the mixture to stress conditions. A suggested starting point is heating at 60-80°C for several hours to days. The exact conditions may need to be optimized based on the rate of degradation.
- Include control samples of Dapagliflozin without galactose and a galactose solution alone, subjected to the same stress conditions.
- Monitoring and Characterization:
 - Monitor the degradation process periodically by HPLC-UV to observe the formation of new peaks.
 - Once a significant new peak, presumed to be **galacto-Dapagliflozin**, is observed, use LC-MS/MS to confirm its identity by determining its molecular weight. The molecular weight of the adduct would be the sum of the molecular weights of Dapagliflozin and galactose minus the molecular weight of water (if a glycosidic bond is formed).

HPLC-UV Method for Quantification

Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.

Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	Start with a higher percentage of Mobile Phase A and gradually increase the percentage of Mobile Phase B to ensure separation of polar adducts from the less polar parent drug. A suggested gradient is: 0-5 min: 95% A; 5-20 min: linear gradient to 40% A; 20-25 min: linear gradient to 5% A; 25-30 min: hold at 5% A; 30.1-35 min: return to initial conditions.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	224 nm ^[2]
Injection Volume	10 µL

Sample Preparation:

- Drug Substance: Accurately weigh and dissolve the sample in the mobile phase to a known concentration (e.g., 100 µg/mL).
- Dosage Forms (Tablets): Weigh and finely powder a representative number of tablets. Extract a portion of the powder equivalent to a single dose with a known volume of a suitable solvent (e.g., acetonitrile/water mixture). Sonicate and filter the solution before injection.

LC-MS/MS Method for Quantification

Instrumentation:

- LC-MS/MS system consisting of a UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions (can be adapted from the HPLC-UV method):

Parameter	Condition
Column	C18 reverse-phase column (e.g., Waters Acquity UPLC HSS T3, 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	5 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile
Gradient Elution	A fast gradient can be employed for high-throughput analysis.
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative mode (to be optimized)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Dapagliflozin: To be determined (e.g., precursor ion [M+H] ⁺ or [M-H] ⁻ and a suitable product ion). [3] Galacto-Dapagliflozin: To be determined based on the confirmed molecular weight.
Source Parameters	To be optimized for maximum signal intensity (e.g., capillary voltage, source temperature, gas flows).

Data Presentation: Method Validation Summary

The following tables summarize the typical validation parameters that should be established for the developed analytical methods, in accordance with ICH guidelines. The values presented are hypothetical and based on commonly reported data for similar pharmaceutical analyses.

Table 1: HPLC-UV Method Validation Parameters

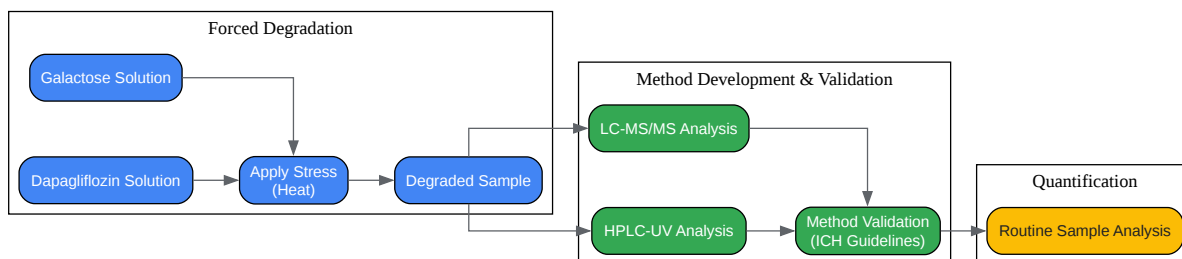
Parameter	Specification
Linearity (R^2)	≥ 0.999
Range ($\mu\text{g/mL}$)	1 - 200
Limit of Detection (LOD) ($\mu\text{g/mL}$)	~ 0.1
Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	~ 0.3
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	$\leq 2.0\%$
Specificity	No interference from blank, placebo, and other known impurities.

Table 2: LC-MS/MS Method Validation Parameters

Parameter	Specification
Linearity (R^2)	≥ 0.999
Range (ng/mL)	0.1 - 100
Limit of Detection (LOD) (ng/mL)	~ 0.03
Limit of Quantification (LOQ) (ng/mL)	~ 0.1
Accuracy (% Recovery)	95.0 - 105.0%
Precision (% RSD)	$\leq 5.0\%$
Matrix Effect	Within acceptable limits (e.g., 85-115%)

Visualizations

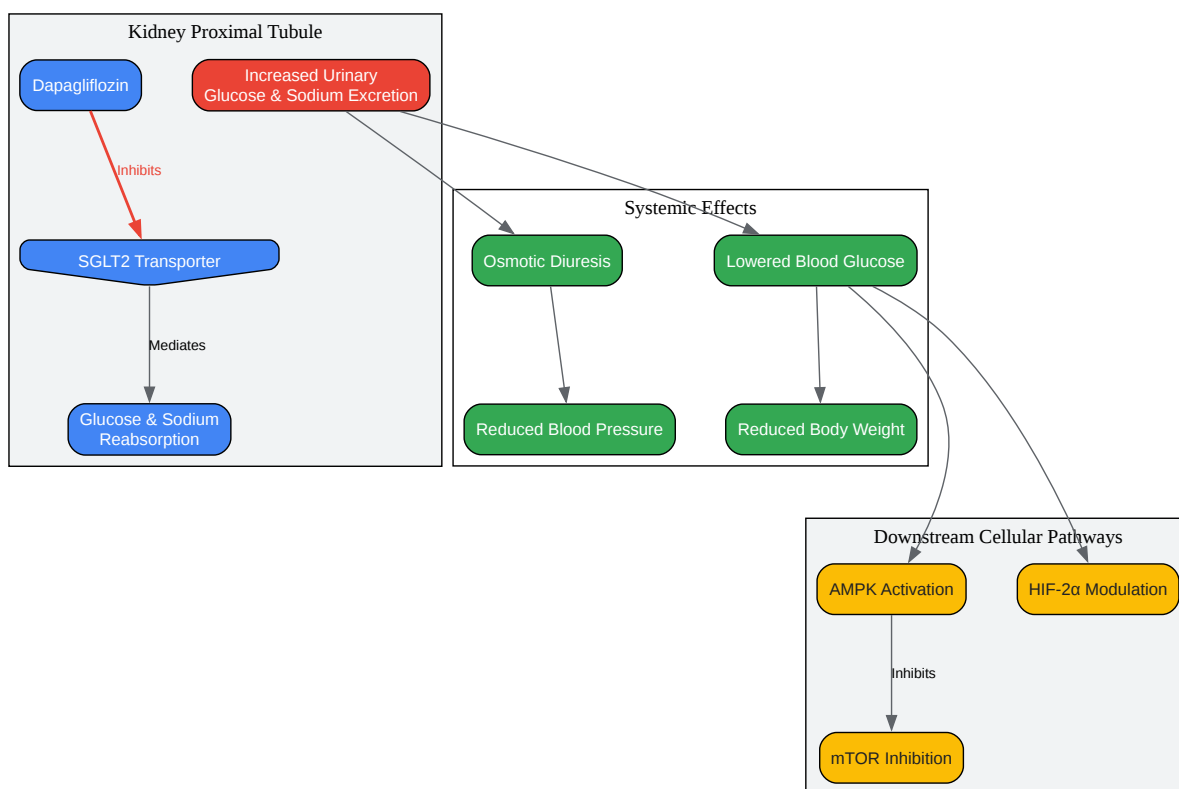
Experimental Workflow



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Caption: Workflow for the development and validation of an analytical method for **galacto-Dapagliflozin**.

Dapagliflozin Signaling Pathway



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Caption: Simplified signaling pathway of Dapagliflozin's mechanism of action.

Conclusion

The provided protocols outline a comprehensive strategy for the development and validation of analytical methods for the quantification of a potential **galacto-Dapagliflozin** adduct. By employing a forced degradation study to generate the target analyte and subsequently developing robust HPLC-UV and LC-MS/MS methods, researchers and drug development professionals can ensure the accurate monitoring of this potential impurity. The validation of these methods according to ICH guidelines is crucial for their implementation in a regulated environment, ultimately contributing to the overall quality, safety, and efficacy of Dapagliflozin-containing pharmaceutical products.

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References

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